

# Application Notes and Protocols: UK-371804 in 3D Cell Culture Invasion Models

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## Compound of Interest

Compound Name: UK-371804

Cat. No.: B15614386

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## Introduction

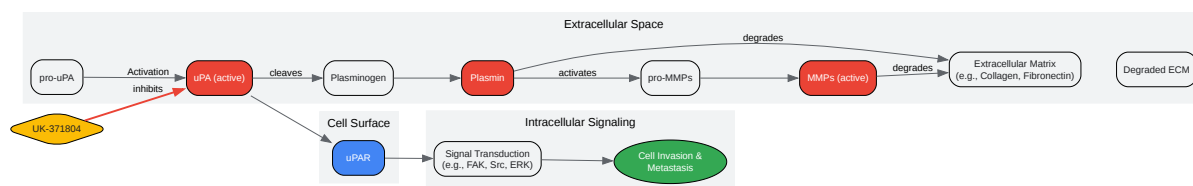
Cell invasion is a critical process in cancer metastasis, the primary cause of cancer-related mortality. The urokinase-type plasminogen activator (uPA) system is a key player in the degradation of the extracellular matrix (ECM), a crucial step for cancer cell invasion. The uPA system's main components include the serine protease uPA, its cell surface receptor (uPAR), and its inhibitor, plasminogen activator inhibitor-1 (PAI-1). The binding of uPA to uPAR initiates a proteolytic cascade that converts plasminogen to plasmin. Plasmin, a broad-spectrum protease, degrades various ECM components and activates matrix metalloproteinases (MMPs), further facilitating tissue remodeling and cell invasion.<sup>[1][2][3][4]</sup>

Overexpression of uPA and uPAR is a hallmark of many aggressive cancers and correlates with poor prognosis.<sup>[1][4][5]</sup> This makes the uPA system an attractive target for anti-cancer therapies. **UK-371804** is a potent and highly selective small molecule inhibitor of uPA, with a  $K_i$  of 10 nM.<sup>[6]</sup> It exhibits high selectivity for uPA over other proteases like tissue-type plasminogen activator (tPA) and plasmin.<sup>[6]</sup> By directly inhibiting the catalytic activity of uPA,

**UK-371804** can effectively block the downstream proteolytic cascade, thereby reducing cancer cell invasion and metastasis.[7]

Three-dimensional (3D) cell culture models, such as tumor spheroids, more accurately recapitulate the in vivo tumor microenvironment compared to traditional 2D cell cultures. These models are invaluable for studying cell invasion and for the preclinical evaluation of anti-invasive therapeutic agents. This document provides detailed application notes and protocols for the use of **UK-371804** in 3D cell culture invasion models.

## Signaling Pathway



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Caption: The uPA signaling pathway in cancer cell invasion and its inhibition by **UK-371804**.

## Experimental Protocols

### 3D Spheroid Invasion Assay in Extracellular Matrix

This protocol is adapted from established spheroid invasion assays and incorporates the use of **UK-371804** as a uPA inhibitor.[7][8][9][10][11]

Materials:

- Cancer cell line of interest (e.g., HCT 116, HT-29, MDA-MB-231)

- Complete cell culture medium
- Ultra-low attachment (ULA) 96-well round-bottom plates
- Basement Membrane Matrix (BMM), growth factor reduced (e.g., Matrigel®)
- **UK-371804** (solubilized in an appropriate solvent, e.g., DMSO)
- Phosphate-buffered saline (PBS)
- Incubator (37°C, 5% CO<sub>2</sub>)
- Microscope with imaging capabilities

#### Procedure:

- Spheroid Formation:
  - Harvest and count cancer cells.
  - Resuspend cells in complete culture medium to a final concentration that allows for the formation of single spheroids of approximately 300-500 µm in diameter within 3-4 days. This needs to be optimized for each cell line (typically 1,000-5,000 cells/well).
  - Seed 100 µL of the cell suspension into each well of a ULA 96-well round-bottom plate.
  - Centrifuge the plate at 100-200 x g for 5-10 minutes to facilitate cell aggregation at the bottom of the well.
  - Incubate the plate for 3-4 days to allow for spheroid formation.
- Embedding Spheroids in ECM:
  - Thaw the Basement Membrane Matrix on ice overnight. Keep all reagents and plates on ice during this step.
  - Carefully remove 50 µL of the culture medium from each well containing a spheroid.

- Prepare the ECM-inhibitor mixture. For a final concentration of 10  $\mu$ M **UK-371804**, dilute the stock solution in the cold liquid ECM. Prepare a vehicle control with the same concentration of the solvent (e.g., DMSO).
- Gently add 50  $\mu$ L of the cold ECM-inhibitor mixture or the vehicle control ECM to each well.
- Centrifuge the plate at 300 x g for 5 minutes at 4°C to position the spheroids in the center of the ECM.
- Transfer the plate to a 37°C incubator for 30-60 minutes to allow the ECM to polymerize.
- Invasion Assay and Imaging:
  - After polymerization, add 100  $\mu$ L of complete culture medium (with or without the desired concentration of **UK-371804**) to each well.
  - Image the spheroids at time 0 and then at regular intervals (e.g., every 24 hours) for up to 7 days.
- Data Analysis:
  - Quantify the area of invasion by measuring the total area covered by the spheroid and the invading cells at each time point.
  - The invasive area can be calculated by subtracting the area of the spheroid at time 0 from the total area at subsequent time points.
  - The invasion distance can also be measured from the edge of the initial spheroid to the furthest invading cells.

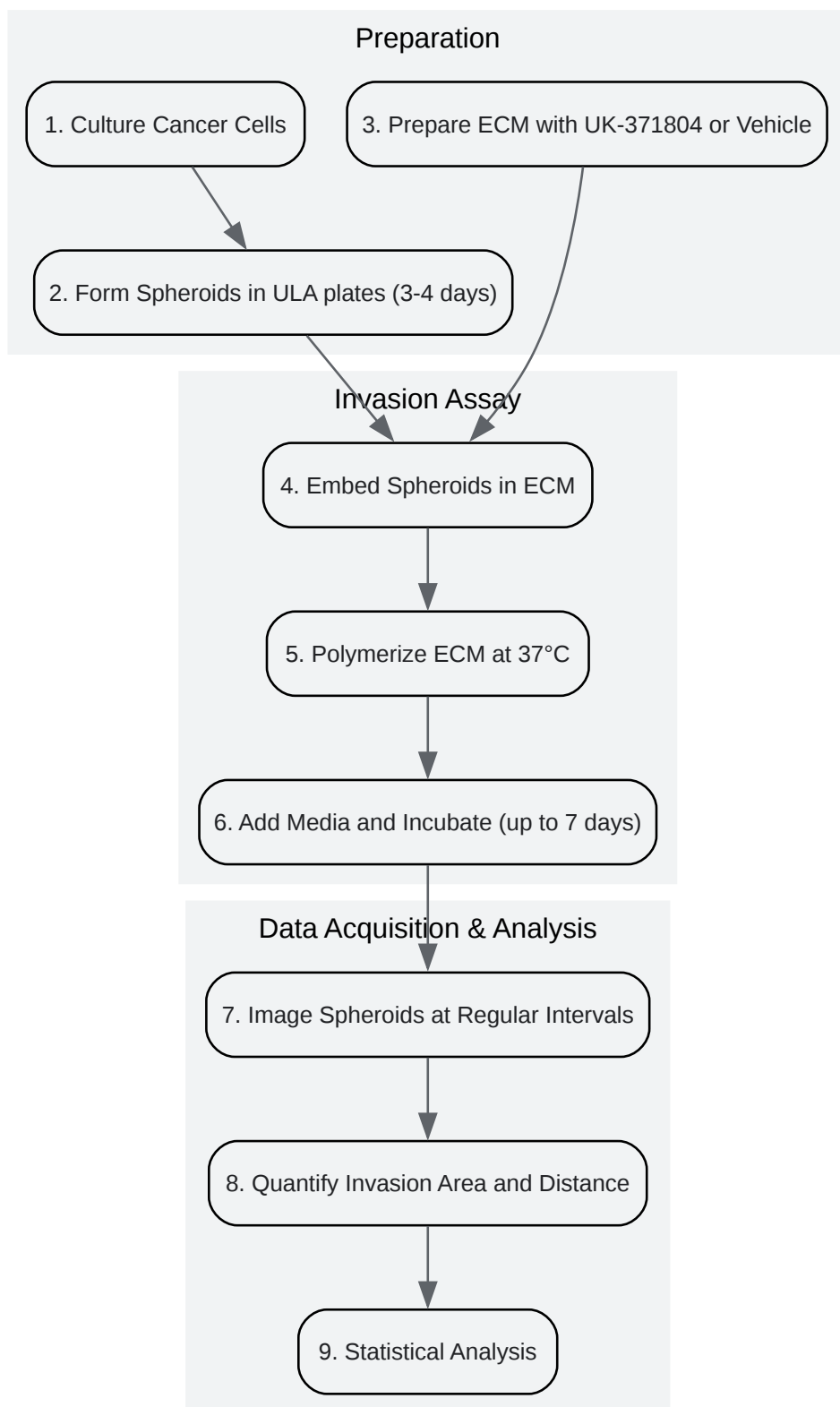
## Data Presentation

The following table summarizes the quantitative data on the effect of **UK-371804** on colorectal cancer cell invasion in a 3D tumouroid model, as reported by Gabrielli et al. (2023).[7]

| Cell Line       | Treatment (21 days) | Invasion Area (mm <sup>2</sup> ) | Invasion Distance (mm) |
|-----------------|---------------------|----------------------------------|------------------------|
| HT-29           | Untreated           | 0.05 ± 0.02                      | 0.10 ± 0.05            |
| 10 µM UK-371804 | 0.04 ± 0.01         | 0.08 ± 0.04                      |                        |
| HCT 116         | Untreated           | 0.45 ± 0.10                      | 0.50 ± 0.12            |
| 10 µM UK-371804 | 0.20 ± 0.05         | 0.25 ± 0.08                      |                        |

\*Data are presented as mean ± standard deviation. \* indicates a statistically significant difference compared to the untreated control.

## Experimental Workflow



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- To cite this document: BenchChem. [Application Notes and Protocols: UK-371804 in 3D Cell Culture Invasion Models]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15614386/docs#application-notes-and-protocols-uk-371804-in-3d-cell-culture-invasion-models>]

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